

Essential Safety and Logistical Information for Handling AL-438

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Compound of Interest

Compound Name: AL-438

Cat. No.: B1666759

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This document provides immediate, essential safety, handling, and disposal information for the non-steroidal, selective glucocorticoid receptor modulator **AL-438** (CAS Number: 239066-73-0). Adherence to these guidelines is critical to ensure a safe laboratory environment.

Emergency Procedures

- **In Case of Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical has been ingested or inhaled.
- **In Case of Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.
- **In Case of Eye Contact:** Rinse the eyes with pure water for at least 15 minutes and consult a physician.
- **In Case of Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Operational Plan: Safe Handling and Storage

AL-438 should be handled in a well-ventilated area.^[1] Appropriate personal protective equipment (PPE), including chemical-impermeable gloves, lab coats, and safety goggles, must be worn to avoid contact with the skin and eyes.^[1] Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.^[1]

Store the container tightly closed in a dry, cool, and well-ventilated place.^[1] Keep the compound away from foodstuff containers and incompatible materials.^[1] For long-term storage (months to years), it is recommended to store **AL-438** at -20°C. For short-term storage (days to weeks), 0-4°C is acceptable. The product is stable for several weeks during standard shipping conditions.

Disposal Plan

Disposal of **AL-438** and its containers must be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Discharge into the environment and sewer systems must be avoided. All disposal activities must be in accordance with local, state, and federal regulations.

Quantitative Data for AL-438

The following table summarizes the available physical and chemical properties for **AL-438**. Please note that much of the experimental data is not readily available, and the provided information is based on theoretical calculations and available safety data sheets.

Property	Value	Reference
Chemical Formula	C23H25NO2	
Molecular Weight	347.45 g/mol	
Exact Mass	347.1885	
Physical State	Solid	
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
Elemental Analysis	C, 79.51; H, 7.25; N, 4.03; O, 9.21	

Experimental Protocols

Based on preclinical studies, **AL-438** has demonstrated potent anti-inflammatory effects. A key experimental protocol to assess its activity involves the use of in vitro cell-based transactivation assays and the measurement of pro-inflammatory cytokine inhibition in human peripheral blood mononuclear cells (PBMCs).

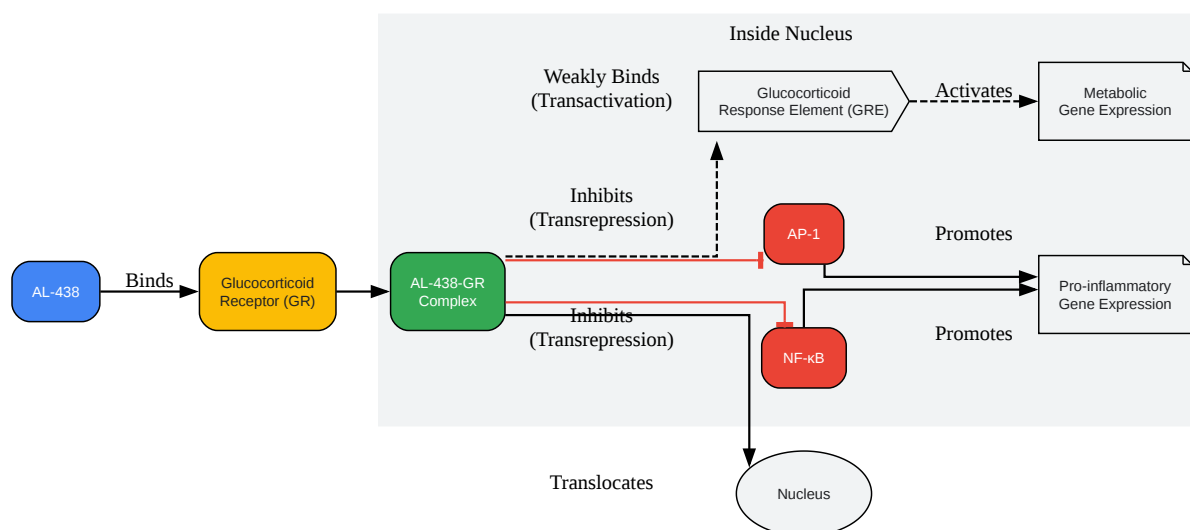
Protocol: Inhibition of Pro-inflammatory Cytokine Production in PBMCs

- **Cell Culture:** Isolate PBMCs from whole blood using density gradient centrifugation. Culture the cells in an appropriate medium (e.g., RPMI-1640) supplemented with fetal bovine serum and antibiotics.
- **Stimulation:** Plate the PBMCs at a suitable density and stimulate with an inflammatory agent such as lipopolysaccharide (LPS) to induce the production of cytokines like TNF- α and IL-1 β .
- **Treatment:** Concurrently with LPS stimulation, treat the cells with varying concentrations of **AL-438**. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known glucocorticoid like prednisolone).

- Incubation: Incubate the cells for a specified period (e.g., 24 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- Cytokine Measurement: Collect the cell culture supernatants and measure the concentrations of TNF- α and IL-1 β using a validated method such as an enzyme-linked immunosorbent assay (ELISA).
- Data Analysis: Calculate the half-maximal inhibitory concentration (IC₅₀) of **AL-438** for each cytokine by plotting the cytokine levels against the log of the **AL-438** concentration and fitting the data to a dose-response curve.

Signaling Pathway of AL-438

AL-438 is a selective glucocorticoid receptor (GR) modulator. Its mechanism of action is characterized by a "dissociated" profile, where it preferentially induces transrepression over transactivation. This means it is more effective at inhibiting pro-inflammatory transcription factors like NF- κ B and AP-1 than it is at activating genes that can lead to metabolic side effects.



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Caption: Signaling pathway of **AL-438** as a selective glucocorticoid receptor modulator.

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References

- 1. targetmol.com [targetmol.com]
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